

An In-depth Technical Guide to the Synthesis and Properties of Aluminum Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum bromide

Cat. No.: B048194

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **aluminum bromide** (AlBr_3), a versatile Lewis acid with significant utility in organic synthesis and other industrial processes. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields.

Introduction

Aluminum bromide is an inorganic compound with the chemical formula AlBr_3 . In its anhydrous form, it exists as a white to pale yellow crystalline solid. It is a powerful Lewis acid, readily accepting electron pairs, which makes it an effective catalyst in a variety of chemical reactions, most notably Friedel-Crafts alkylations and acylations.[1] Its hygroscopic nature and reactivity with water necessitate careful handling and storage.[2] This guide will delve into the various methods for its synthesis, its key physicochemical properties, and its applications, with a focus on its role in organic chemistry and drug development.[3]

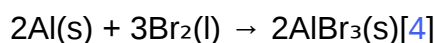
Synthesis of Aluminum Bromide

Several methods have been developed for the synthesis of **aluminum bromide**, ranging from direct reaction of the elements to more specialized electrochemical processes. The choice of method often depends on the desired purity, scale, and available starting materials.

Direct Bromination of Aluminum

The most common laboratory and industrial method for preparing **aluminum bromide** is the direct reaction of aluminum metal with bromine.^[2] This reaction is highly exothermic and requires careful control.

Reaction:



Experimental Protocol:

Materials:

- Aluminum granules or turnings (33 g)^[5]
- Liquid bromine (185 g), dried over concentrated sulfuric acid^[5]
- A 1-L three-neck, flat-bottom flask^[5]
- A double-surface reflux condenser^[5]
- A dropping funnel with a pressure equalization tube^[5]
- A thermometer^[5]
- Glass wool^[5]
- Calcium chloride drying tube^[5]
- Nitrogen gas supply^[5]
- Distillation apparatus^[5]

Procedure:

- Place a thin layer of glass wool at the bottom of the three-neck flask and add the aluminum granules.^[5]

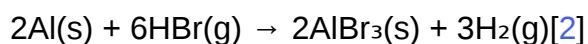
- Assemble the apparatus with the dropping funnel containing the dried bromine, the reflux condenser topped with a calcium chloride drying tube, and the thermometer.[5]
- Flush the entire system with dry nitrogen gas.[5]
- Initiate the reaction by adding 10-15 drops of bromine from the dropping funnel onto the aluminum. The reaction may take several minutes to begin, indicated by the evolution of white fumes.[5]
- Once the reaction starts, continue to add the bromine in small portions (5-10 drops at a time), monitoring the temperature. The reaction is sporadic and may be accompanied by flashes and sparks.[5]
- After approximately half of the bromine has been added, a vigorous reflux should commence. The rate of bromine addition can then be increased, using the reflux rate to control the reaction temperature.[5]
- Once all the bromine has been added, the reaction mixture is allowed to cool.
- The crude **aluminum bromide** can be purified by vacuum distillation. Assemble a distillation apparatus and heat the reaction flask. The initial distillate may be reddish due to excess bromine; this should be collected separately. The subsequent fraction, which is colorless, is the pure **aluminum bromide**.[5]

Safety Precautions: This reaction is extremely exothermic and involves highly toxic and corrosive bromine. It must be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including heavy-duty gloves, safety goggles, and a face shield, is mandatory. An aqueous solution of sodium thiosulfate should be readily available to neutralize any bromine spills.[5]

Reaction with Hydrogen Bromide

Aluminum bromide can also be synthesized by the reaction of aluminum metal with hydrogen bromide gas.[2]

Reaction:



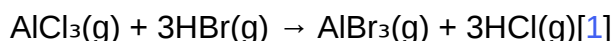
Experimental Protocol:

A detailed, step-by-step laboratory protocol for this specific method is not readily available in the searched literature. However, the general principle involves passing a stream of dry hydrogen bromide gas over heated aluminum metal in a tube furnace. The resulting **aluminum bromide** sublimates and can be collected in a cooler part of the apparatus. Extreme caution is required due to the corrosive nature of HBr gas.

Halide Exchange

Halide exchange reactions provide another route to **aluminum bromide**. This typically involves the reaction of aluminum chloride with a bromide source.[1]

Reaction:



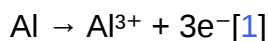
Experimental Protocol:

Detailed experimental procedures for this method at a laboratory scale are not well-documented in the provided search results. The reaction is generally carried out at high temperatures by passing hydrogen bromide gas over heated aluminum chloride.[1]

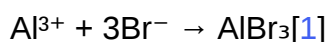
Electrochemical Synthesis

An electrochemical method for the preparation of **aluminum bromide** has also been described. This process involves the use of an aluminum anode in an electrolyte solution of hydrogen bromide in an aprotic solvent.[1]

Reaction at the Anode:



Overall Reaction in Electrolyte:



Experimental Protocol:

A specific example from the literature describes the following setup:

Materials:

- Glass-lined electrochemical cell[6]
- Aluminum anode[6]
- Platinum wire cathode[6]
- Electrolyte: A solution of hydrogen bromide in dimethylformamide[6]

Procedure:

- The electrochemical cell is fitted with the aluminum anode and platinum cathode.[6]
- The electrolyte solution, containing hydrogen bromide dissolved in dimethylformamide, is added to the cell.[6]
- The reaction is initiated by passing an electric current through the cell.[6]
- Once initiated, the reaction can proceed without the continuous application of external electrical power.[6]
- The product is a solution of **aluminum bromide** in the electrolyte. If the concentration of **aluminum bromide** exceeds its solubility, it will precipitate as a solid.[6]

Properties of Aluminum Bromide

The utility of **aluminum bromide** in various applications is a direct result of its distinct physical and chemical properties.

Physical Properties

Anhydrous **aluminum bromide** is a colorless, crystalline solid that is hygroscopic and sublimates upon heating.[7][8] It is soluble in a variety of organic solvents, including benzene, toluene, and simple hydrocarbons.[7]

Property	Value	References
Molecular Formula	AlBr ₃	[7]
Molar Mass	266.694 g/mol (anhydrous)	[7]
374.785 g/mol (hexahydrate)	[7]	
Appearance	White to pale yellow crystalline solid	[7]
Odor	Pungent	[4]
Density	3.2 g/cm ³ (anhydrous)	[8]
2.54 g/cm ³ (hexahydrate)	[8]	
Melting Point	97.5 °C (anhydrous)	[8]
93 °C (hexahydrate)	[8]	
Boiling Point	255 °C (anhydrous)	[8]
Solubility in water	Highly soluble, reacts violently	[4]
Standard Enthalpy of Formation (ΔfH°)	-527.5 kJ/mol	[8]
Standard Molar Entropy (S°)	180.2 J/(mol·K)	[8]
Heat Capacity (Cp)	100.6 J/(mol·K)	[8]

Chemical Properties

The chemical behavior of **aluminum bromide** is dominated by its strong Lewis acidity.

- **Lewis Acidity:** **Aluminum bromide** is a potent Lewis acid, readily forming adducts with Lewis bases. This property is the basis for its catalytic activity in many organic reactions.[1]
- **Reactivity with Water:** It reacts vigorously and exothermically with water, hydrolyzing to form aluminum hydroxide and hydrogen bromide gas. This reaction is the reason for its fuming in moist air.[1][9] $\text{AlBr}_3(\text{s}) + 3\text{H}_2\text{O}(\text{l}) \rightarrow \text{Al}(\text{OH})_3(\text{s}) + 3\text{HBr}(\text{g})$

- **Structure:** In the solid state and in non-coordinating solvents, **aluminum bromide** exists as a dimer, Al_2Br_6 , with two AlBr_4 tetrahedra sharing a common edge. At high temperatures in the gas phase, this dimer can dissociate into the monomeric AlBr_3 form.[\[2\]](#)
- **Catalytic Activity:** As a Lewis acid catalyst, it is instrumental in promoting reactions such as Friedel-Crafts alkylation and acylation, as well as isomerization and polymerization reactions.[\[1\]](#)

Applications in Organic Synthesis and Drug Development

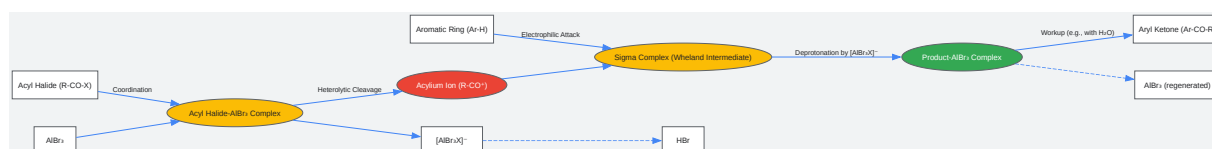
The primary application of **aluminum bromide** in organic chemistry is as a catalyst in Friedel-Crafts reactions, which are fundamental for the synthesis of a wide range of aromatic compounds, including many pharmaceutical intermediates.[\[3\]](#)[\[10\]](#)

Friedel-Crafts Acylation

Friedel-Crafts acylation is a key method for the formation of aryl ketones. **Aluminum bromide** is a highly effective catalyst for this transformation.

Reaction Mechanism: The mechanism involves the activation of an acyl halide or anhydride by **aluminum bromide** to form a highly electrophilic acylium ion. This is followed by electrophilic attack on the aromatic ring and subsequent deprotonation to restore aromaticity.[\[11\]](#)[\[12\]](#)

Workflow for Friedel-Crafts Acylation:



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts acylation mechanism catalyzed by AlBr_3 .

Other Applications

Beyond Friedel-Crafts reactions, **aluminum bromide** is used in:

- Isomerization reactions: It can catalyze the rearrangement of hydrocarbon skeletons.[\[4\]](#)
- Bromination reactions: It can act as a brominating agent in certain synthetic transformations.
[\[9\]](#)
- Polymerization: It serves as a catalyst in some polymerization processes.
- Material Science: It is used in the production of advanced materials, including flame retardants.[\[10\]](#)

Safety and Handling

Aluminum bromide is a corrosive and hazardous substance that requires strict safety protocols.

- Handling: All manipulations should be carried out in a well-ventilated fume hood.[\[13\]](#)
Anhydrous **aluminum bromide** should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a flame-retardant lab coat.[\[13\]](#)
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[\[14\]](#) It should be stored away from water, alcohols, and strong acids.[\[15\]](#)
- Spills: In case of a spill, do not use water. Cover the spill with a dry, inert absorbent material such as sand or dry lime, and then collect it in a sealed container for disposal.[\[15\]](#)
- Disposal: Dispose of **aluminum bromide** waste in accordance with local, state, and federal regulations. It may be necessary to treat it as hazardous waste.[\[15\]](#)[\[16\]](#)

Conclusion

Aluminum bromide is a highly valuable reagent in organic synthesis, primarily due to its strong Lewis acidity. Its role as a catalyst in Friedel-Crafts reactions has made it an indispensable tool for the construction of complex aromatic molecules, which are often key intermediates in the development of pharmaceuticals and other fine chemicals. A thorough understanding of its synthesis, properties, and safe handling procedures is essential for its effective and responsible use in a research and industrial setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminum Bromide: Structure, Characteristics, and Industrial Uses [eureka.patsnap.com]
- 2. Aluminium bromide - Wikipedia [en.wikipedia.org]
- 3. nbinno.com [nbinno.com]
- 4. study.com [study.com]
- 5. Sciencemadness Discussion Board - Aluminum bromide from HBr - Powered by XMB 1.9.11 [sciencemadness.org]
- 6. US3954577A - Electrochemical preparation of aluminum bromide - Google Patents [patents.google.com]
- 7. Aluminum Bromide Formula: Properties, Chemical Structure and Uses [extramarks.com]
- 8. Aluminum Bromide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 9. Aluminum Bromide | Aluminum Sulfate | Aluminum Manufacturers [aluminummanufacturers.org]
- 10. chemimpex.com [chemimpex.com]
- 11. byjus.com [byjus.com]
- 12. Friedel-Crafts acilezés [sigmaaldrich.com]
- 13. prochemonline.com [prochemonline.com]

- 14. tcichemicals.com [tcichemicals.com]
- 15. ltschem.com [ltschem.com]
- 16. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Properties of Aluminum Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048194#synthesis-and-properties-of-aluminum-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com